

CAS number 62366-58-9 chemical structure and properties

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Compound of Interest

Compound Name: (1-Methyl-1H-imidazol-2-yl)-oxo-acetic acid ethyl ester

Cat. No.: B1307774

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Discrepancy Identified in Chemical Identification

A critical discrepancy has been identified between the provided CAS number 62366-58-9 and the requested chemical, 6-acetyl-2,3,4,5-tetrahydropyridine.

Multiple chemical databases consistently associate CAS number 62366-58-9 with the compound Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate. This is a different chemical entity from 6-acetyl-2,3,4,5-tetrahydropyridine.

The correct CAS number for 6-acetyl-2,3,4,5-tetrahydropyridine is 27300-27-2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Due to this fundamental mismatch, it is not possible to provide an accurate and technically sound guide on 6-acetyl-2,3,4,5-tetrahydropyridine using the CAS number 62366-58-9. For the safety and accuracy of the intended scientific audience, this report will present the available information for both compounds to clarify their distinct identities.

Technical Data for CAS Number 62366-58-9

Chemical Name: Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate[\[5\]](#)[\[6\]](#)

Synonyms: **(1-Methyl-1H-imidazol-2-yl)-oxo-acetic acid ethyl ester**, ethyl 2-(1-methylimidazol-2-yl)-2-oxoacetate[\[5\]](#)

Chemical Structure and Properties

The chemical structure of Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate is characterized by a methylated imidazole ring attached to an ethyl oxoacetate group.

Chemical Structure:

A simplified representation of the chemical structure of Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate.

Physicochemical Properties of Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate

Property	Value	Source
Molecular Formula	C ₈ H ₁₀ N ₂ O ₃	[5][6]
Molecular Weight	182.18 g/mol	[5]
Melting Point	60 °C	
Boiling Point	306.8 ± 25.0 °C at 760 mmHg	
InChI Key	UFHSIGMMKGIGDH- UHFFFAOYSA-N	
SMILES	CCOC(=O)C(=O)C1=NC=CN1 C	[6]

Experimental Data and Protocols:

Detailed experimental protocols and signaling pathway information for Ethyl 2-(1-methyl-1H-imidazol-2-yl)-2-oxoacetate are not readily available in the public domain. This compound is primarily listed in chemical supplier catalogs and databases. It is likely used as a chemical intermediate in organic synthesis. For instance, similar structures are used in the synthesis of pharmaceutical compounds.[7][8]

Technical Data for 6-acetyl-2,3,4,5-tetrahydropyridine

Correct CAS Number: 27300-27-2[1][2][3][4]

Chemical Name: 6-acetyl-2,3,4,5-tetrahydropyridine

Synonyms: 1-(3,4,5,6-Tetrahydro-2-pyridinyl)ethanone, 2-Acetyl-3,4,5,6-tetrahydropyridine[2][3]

Chemical Structure and Properties

6-acetyl-2,3,4,5-tetrahydropyridine is a key aroma compound found in baked goods like bread and popcorn, formed during the Maillard reaction.[3][9] It exists in equilibrium with its tautomer, 6-acetyl-1,2,3,4-tetrahydropyridine.[3]

Chemical Structure:

Chemical structure of 6-acetyl-2,3,4,5-tetrahydropyridine.

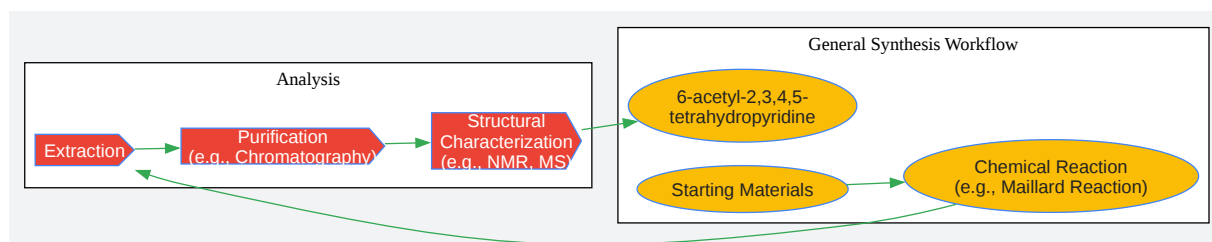
Physicochemical Properties of 6-acetyl-2,3,4,5-tetrahydropyridine

Property	Value	Source
Molecular Formula	C ₇ H ₁₁ NO	[1][3]
Molecular Weight	125.17 g/mol	[1][2]
Boiling Point	200.00 to 203.00 °C @ 760.00 mm Hg	[2]
Density	1.06 g/cm ³	[1]
Flash Point	77 °C	[1]
InChI Key	GNZWXNKZMHJXNU-UHFFFAOYSA-N	[3]
SMILES	CC(=O)C1=NCCCC1	[3]

Biological Role and Synthesis:

6-acetyl-2,3,4,5-tetrahydropyridine is a known Maillard reaction product, contributing to the flavor profile of many cooked foods.[3][9] Its synthesis has been a subject of interest in food

chemistry and organic synthesis. Several synthetic routes have been published in peer-reviewed journals, often focusing on high-yield methods for producing this important flavor compound.



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